

## Comparative Guide to Analytical Methods for the Quantification of Disperse Red 153

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This guide provides a comparative analysis of analytical methodologies for the quantification of **Disperse Red 153**, a synthetic azo dye commonly used in the textile industry.[1][2] The validation of analytical methods is crucial for researchers, scientists, and drug development professionals to ensure the accuracy and reliability of quantitative data. This document outlines various techniques, supported by representative experimental data, to aid in the selection of an appropriate method for specific applications.

**Disperse Red 153**, with CAS Registry Number 78564-87-1, is a monoazo dye characterized by its low water solubility, making it suitable for dyeing hydrophobic fibers like polyester.[2] Concerns over the potential health and environmental impacts of certain disperse dyes necessitate reliable analytical methods for their quantification in various matrices.

#### **Quantitative Data Summary**

The following tables summarize typical validation parameters for the quantification of disperse dyes using different analytical techniques. While specific data for **Disperse Red 153** is not readily available in published literature, the data presented here is representative of methods validated for similar disperse red azo dyes and can be considered indicative of the performance expected for **Disperse Red 153** analysis.

Table 1: Comparison of HPLC-DAD and LC-MS/MS Methods for Azo Dye Analysis



| Validation Parameter        | HPLC-DAD          | LC-MS/MS             |
|-----------------------------|-------------------|----------------------|
| Linearity (r²)              | ≥ 0.999           | > 0.999              |
| Limit of Detection (LOD)    | 0.01 - 0.04 mg/kg | 0.02 - 1.35 ng/mL[3] |
| Limit of Quantitation (LOQ) | 0.04 - 0.12 mg/kg | 0.06 - 4.09 ng/mL[3] |
| Accuracy (Recovery %)       | 96.0 - 102.6%     | 81.8 - 114.1%        |
| Precision (RSD %)           | 0.16 - 2.01%      | 1.1 - 16.3%          |

Table 2: Performance of Alternative Methods for Azo Dye Analysis

| Validation Parameter        | TLC-Densitometry                   | UV-Vis Spectrophotometry     |
|-----------------------------|------------------------------------|------------------------------|
| Linearity (r²)              | > 0.99                             | > 0.99                       |
| Limit of Detection (LOD)    | < 500 ppb (for Sudan Red<br>dyes)  | Typically in the μg/mL range |
| Limit of Quantitation (LOQ) | ~1.5 µg/mL (for Sudan Red<br>dyes) | Typically in the μg/mL range |
| Accuracy (Recovery %)       | 90 - 110%                          | 95 - 105%                    |
| Precision (RSD %)           | < 10%                              | < 5%                         |

### **Experimental Protocols**

Detailed methodologies for the key analytical techniques are provided below. These protocols are based on established methods for the analysis of disperse dyes in textile and environmental samples.

## High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD)

This is a widely used technique for the simultaneous determination of multiple azo dyes.



- Instrumentation: A standard HPLC system equipped with a pump, autosampler, column oven, and a diode-array detector (DAD).
- Sample Preparation:
  - Weigh a homogenized sample (e.g., textile material) into a suitable vessel.
  - Extract the dye using an appropriate organic solvent (e.g., methanol, acetonitrile, or a mixture) with the aid of ultrasonication.
  - Centrifuge the extract to separate solid particles.
  - Filter the supernatant through a 0.45 μm syringe filter prior to injection.
  - For complex matrices, a solid-phase extraction (SPE) clean-up step may be necessary.
- Chromatographic Conditions:
  - Column: C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μm).
  - Mobile Phase: A gradient elution is typically employed using a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol).
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Injection Volume: 20 μL.
- Detection: The DAD is set to monitor a specific wavelength corresponding to the maximum absorbance of **Disperse Red 153** (typically in the visible range, e.g., around 500-530 nm).
   The entire UV-Vis spectrum can also be recorded for peak purity analysis.

# Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers high selectivity and sensitivity, making it ideal for trace-level analysis of dyes and their potential degradation products.



- Instrumentation: A liquid chromatograph coupled to a tandem mass spectrometer (MS/MS) with an electrospray ionization (ESI) source.
- Sample Preparation: The sample preparation protocol is similar to that for HPLC-DAD.
- Chromatographic Conditions: Similar chromatographic conditions to HPLC-DAD are used, often with ultra-high-performance liquid chromatography (UHPLC) for faster analysis times.
- Mass Spectrometric Conditions:
  - Ionization Mode: Positive or negative ESI, depending on the analyte's structure.
  - Analysis Mode: Multiple Reaction Monitoring (MRM) is used for quantification, which
    provides high specificity by monitoring a specific precursor-to-product ion transition for the
    target analyte.

# Thin-Layer Chromatography with Densitometry (TLC-Densitometry)

This technique offers a cost-effective alternative for the quantification of dyes.

- Instrumentation: A TLC applicator, developing chamber, and a densitometer or a flatbed scanner with appropriate software.
- Sample Preparation: The sample extract is concentrated to a small volume.
- Procedure:
  - Apply the sample and standard solutions as bands onto a TLC plate (e.g., silica gel or RP-18).
  - Develop the plate in a suitable mobile phase to achieve separation.
  - After development, dry the plate.
  - Quantify the separated dye bands using a densitometer by measuring the remission or fluorescence at a specific wavelength.



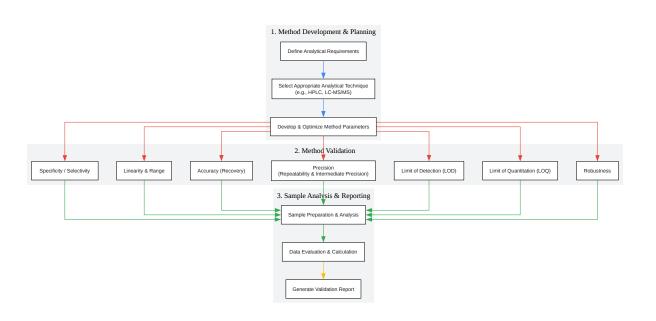
#### **UV-Vis Spectrophotometry**

This is a simpler and more accessible technique but is less specific than chromatographic methods.

- Instrumentation: A standard UV-Vis spectrophotometer.
- Procedure:
  - Prepare a series of standard solutions of **Disperse Red 153** with known concentrations.
  - Measure the absorbance of the standard solutions and the sample solution at the wavelength of maximum absorbance (λmax).
  - Construct a calibration curve by plotting absorbance versus concentration.
  - Determine the concentration of **Disperse Red 153** in the sample from the calibration curve.

## **Mandatory Visualization**





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Caption: Workflow for the validation of an analytical method.



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